

Essential Safety and Operational Guide for Handling 1,2-Diphenylpropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diphenylpropane

Cat. No.: B1197580

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This guide provides immediate and essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **1,2-Diphenylpropane** (CAS No. 5814-85-7). Adherence to these guidelines is critical for ensuring personal safety and mitigating environmental risks.

Hazard Identification and Classification

While specific GHS classification for **1,2-Diphenylpropane** is not readily available, data from analogous compounds suggest it should be handled with care. For related compounds, hazards include skin irritation, serious eye damage, and potential respiratory irritation.^{[1][2]} Therefore, it is prudent to treat **1,2-Diphenylpropane** as a hazardous substance.

Precautionary Statements:

- **Prevention:** Avoid breathing dust, fumes, gas, mist, vapors, or spray.^{[2][3]} Wash hands and any exposed skin thoroughly after handling.^[4] Wear protective gloves, clothing, eye protection, and face protection.^{[1][2][3]}
- **Response:** In case of skin contact, wash with plenty of water. If skin irritation occurs, seek medical attention.^{[2][3]} For eye contact, rinse cautiously with water for several minutes.^{[4][5]} If inhaled, move the person to fresh air.^[5]
- **Storage:** Store in a well-ventilated place and keep the container tightly closed.^{[1][2]}

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following table summarizes key physical and chemical properties for **1,2-Diphenylpropane** and a related compound for reference.

Property	Value for 1,2-Diphenylpropane	Value for 2,2-Diphenylpropane [6]
Molecular Formula	C15H16 [7] [8]	C15H16
Molecular Weight	196.29 g/mol [8]	Not specified
Physical State	Not specified	Solid
Boiling Point	Not specified	Not specified
Density	Not specified	0.992 g/cm ³ at 20 °C
Flash Point	Not specified	110 °C
Water Solubility	Not specified	Soluble

Operational and Disposal Plans

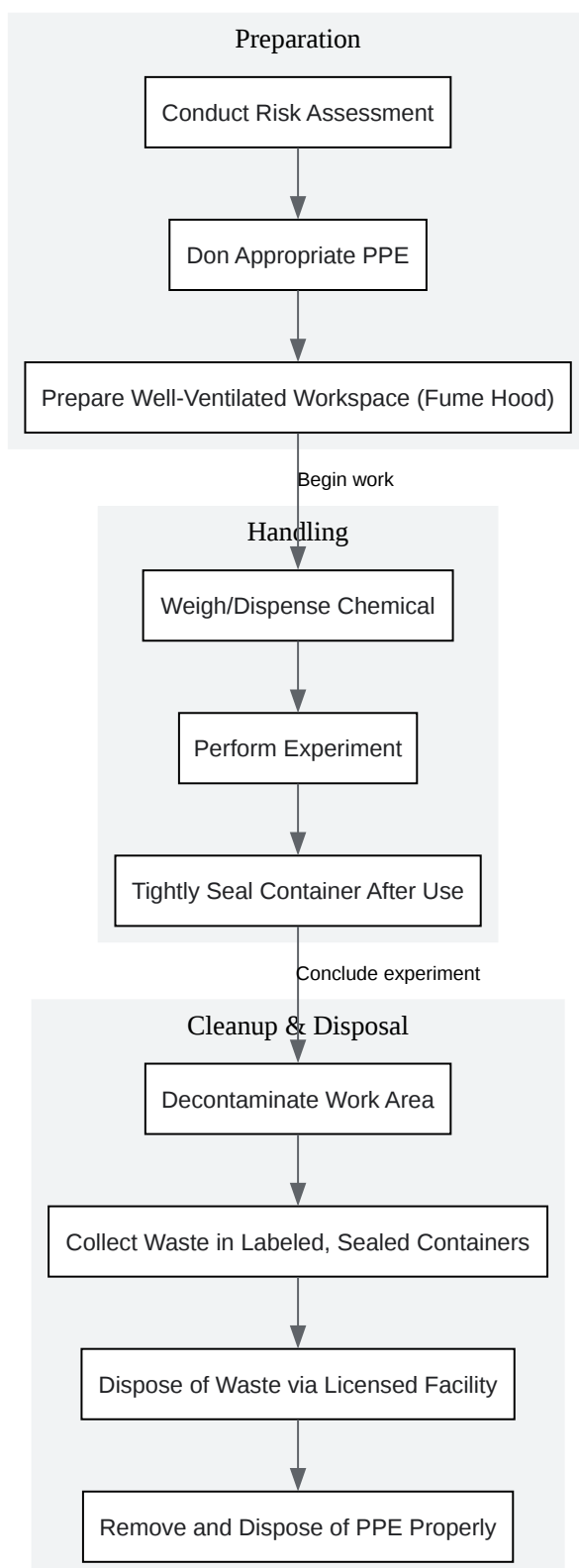
Personal Protective Equipment (PPE)

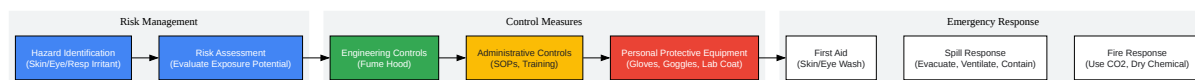
A thorough risk assessment should be conducted before handling. The following PPE is mandatory to prevent exposure.

Protection Type	Specific Requirements	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards). A face shield is recommended for larger quantities.[1][3]	Protects against splashes and dust.
Hand Protection	Chemically resistant, impervious gloves (e.g., nitrile rubber).[1][3] Gloves must be inspected before use and disposed of properly.[1]	Prevents direct skin contact.
Skin & Body Protection	Wear a lab coat. For potential exposure to larger quantities, additional protective clothing may be necessary.[1][3]	Protects skin from accidental contact.
Respiratory Protection	Work in a well-ventilated area, preferably a chemical fume hood.[1] If exposure limits are exceeded, use a full-face respirator.[3]	Prevents inhalation of dust or vapors.[3]

Experimental Workflow: Handling and Disposal

The following diagram outlines the standard operating procedure for handling **1,2-Diphenylpropane** from initial preparation to final disposal.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com